

# The Chemical Landscape of Epitulipinolide Diepoxide: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Epitulipinolide diepoxide*

Cat. No.: *B203317*

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Shanghai, China – November 18, 2025 – **Epitulipinolide diepoxide**, a naturally occurring sesquiterpenoid lactone, is garnering significant interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological activities, with a focus on experimental data and methodologies to support further research and development.

## Chemical Structure and Properties

**Epitulipinolide diepoxide** is a complex sesquiterpenoid lactone characterized by a germacrane skeleton with two epoxide rings and an  $\alpha$ -methylene- $\gamma$ -lactone group. Its chemical identity is well-established through various spectroscopic and analytical techniques.

Table 1: Chemical and Physicochemical Properties of **Epitulipinolide Diepoxide**

Property	Value	Source
Chemical Formula	C <sub>17</sub> H <sub>22</sub> O <sub>6</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	[(1S,2R,4R,7R,9R,11R,12R)-4,9-dimethyl-13-methylidene-14-oxo-3,8,15-trioxatetracyclo[10.3.0.0 <sup>2</sup> , <sup>4</sup> .0 <sup>7</sup> , <sup>9</sup> ]pentadecan-11-yl] acetate	<a href="#">[1]</a>
CAS Number	39815-40-2	<a href="#">[2]</a>
Molecular Weight	322.4 g/mol	<a href="#">[1]</a>
Appearance	Powder	<a href="#">[2]</a>
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	<a href="#">[2]</a>

The structural elucidation of **Epitulipinolide diepoxide** was first reported in the early 1970s, with detailed analysis of its spectroscopic data confirming its unique tetracyclic structure.

Table 2: Spectroscopic Data for **Epitulipinolide Diepoxide**

Spectroscopic Technique	Key Data and Observations
$^1\text{H}$ NMR	Data reveals characteristic peaks for the methyl groups, the acetate group, the exocyclic methylene protons, and protons associated with the epoxide and lactone rings.
$^{13}\text{C}$ NMR	The carbon spectrum confirms the presence of 17 carbons, including signals for the carbonyls of the lactone and acetate groups, the double bond of the exocyclic methylene, and carbons of the epoxide rings.
Mass Spectrometry (MS)	The mass spectrum shows a molecular ion peak consistent with the chemical formula $\text{C}_{17}\text{H}_{22}\text{O}_6$ , along with characteristic fragmentation patterns.
Infrared (IR) Spectroscopy	The IR spectrum displays characteristic absorption bands for the carbonyl groups (lactone and ester), the carbon-carbon double bond, and the C-O bonds of the ethers and epoxides.

## Experimental Protocols

### Isolation and Purification

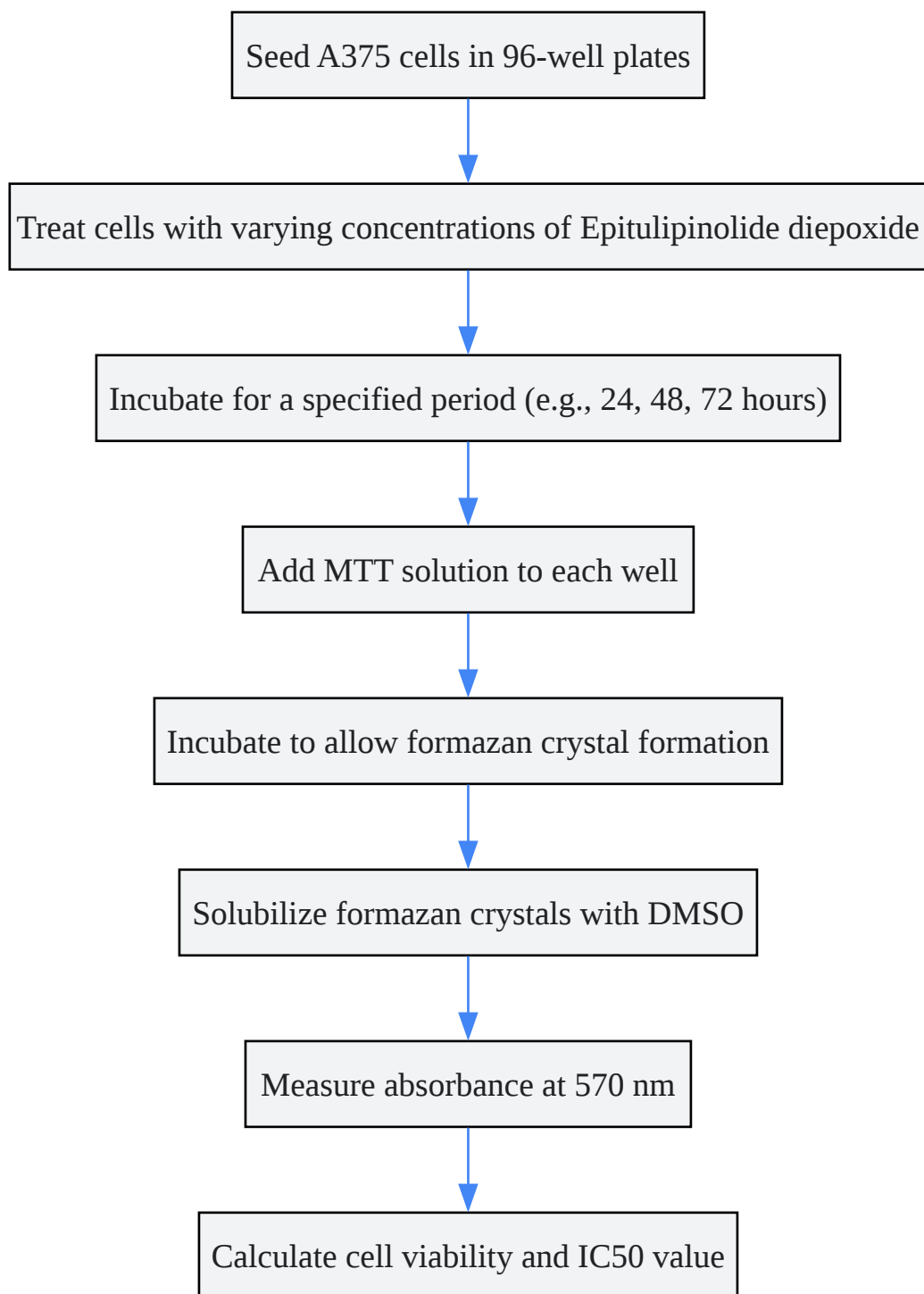
**Epitulipinolide diepoxide** is naturally found in the leaves and bark of the Tulip Tree (*Liriodendron tulipifera*)[3]. The isolation process typically involves the following steps:

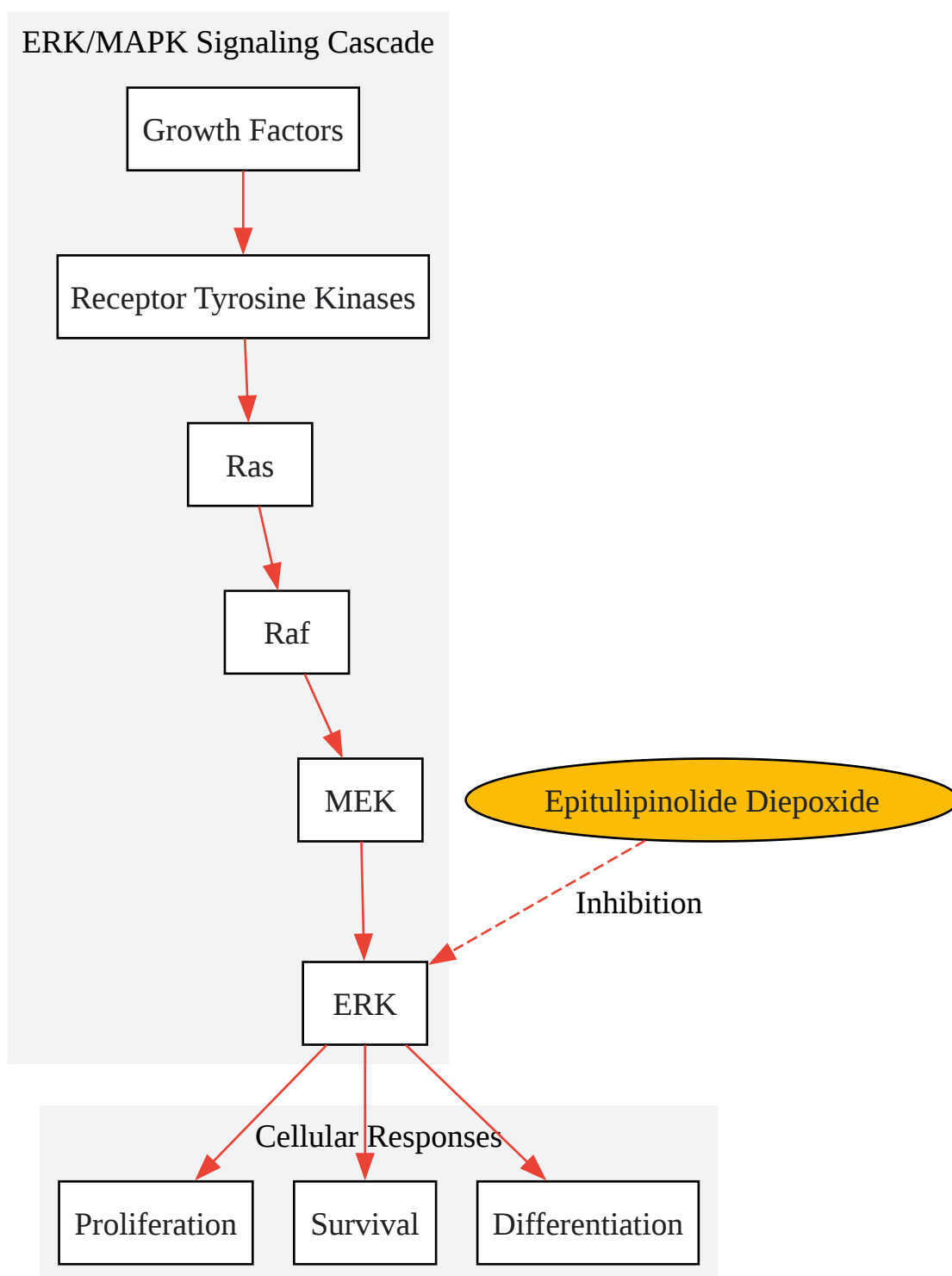
**Figure 1.** General workflow for the isolation and purification of **Epitulipinolide diepoxide**.

A detailed protocol involves reflux extraction of the dried plant material with 60% ethanol. The resulting crude extract is then subjected to column chromatography on silica gel, using a gradient elution system of petroleum ether-ethyl acetate followed by ethyl acetate-methanol. Fractions are monitored by thin-layer chromatography to isolate the compound of interest[4].

### Biological Activity Assays

The cytotoxic activity of **Epitulipinolide diepoxide** against cancer cell lines, such as the human melanoma cell line A375, is commonly evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay[5].





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)